Methods for synthesizing Geninthiocin analogs

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Compound of Interest	
Compound Name:	*Geninthiocin*
CAS No.:	*158792-27-9*
Cat. No.:	*B130505*

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Application Note: Modular Synthesis of **Geninthiocin** Analogs

Part 1: Executive Summary & Strategic Logic

The Challenge: **Geninthiocin** is a Series 35 thiopeptide antibiotic, characterized by a 35-membered macrocycle containing a central 2,3,6-trisubstituted pyridine core, multiple thiazole rings, and reactive dehydroalanine (Dha) residues. While potent against Gram-positive pathogens (targeting the ribosomal L11/23S rRNA complex), its clinical utility is limited by poor aqueous solubility and chemical instability.

The Solution: This guide details a Fragment-Based Convergent Synthesis. Unlike linear solid-phase synthesis, this approach assembles the complex pyridine core separately from the peptide "wings," allowing for the parallel generation of analogs with modified solubility profiles without rebuilding the entire scaffold.

Core Synthetic Strategy:

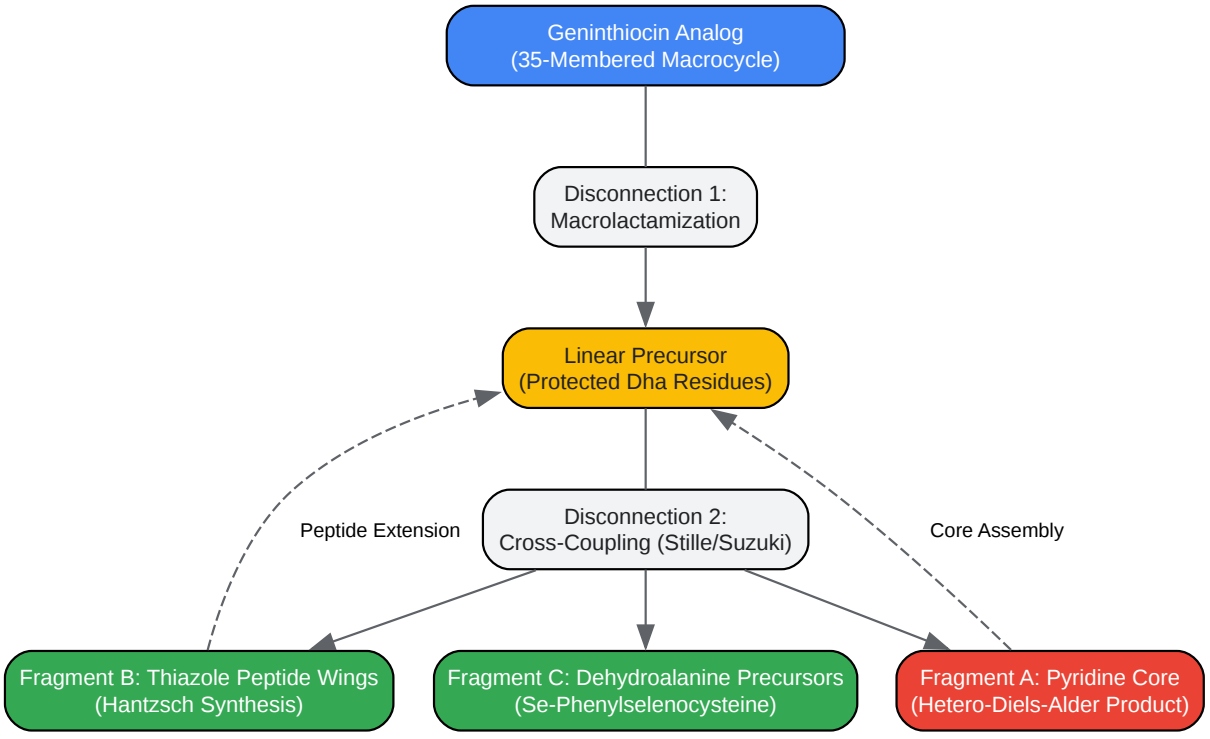
- Pyridine Core Construction: Via a biomimetic hetero-Diels-Alder reaction (highly modifiable).
- Thiazole Assembly: Iterative Hantzsch synthesis for the peptide backbone.

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- Late-Stage Macrolactamization: Using MNBA to close the 35-membered ring.
- Dehydroalanine (Dha) Unmasking: Post-cyclization oxidative elimination to prevent premature polymerization.

Part 2: Retrosynthetic Analysis & Workflow

The synthesis is disconnected into three key modules: the Pyridine Core (Fragment A), the Thiazole-Peptide Wings (Fragment B), and the Dehydroalanine Tail (Fragment C).



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Figure 1: Retrosynthetic logic disconnecting the macrocycle into stable, synthesizable modules.

Part 3: Detailed Experimental Protocols

Protocol A: Synthesis of the Pyridine Core (Hetero-Diels-Alder Route)

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Objective: Create the central scaffold that defines the geometry of the macrocycle. This method allows substitution at the C5/C6 positions to improve solubility.

Reagents:

- Diene:

  -Acetyl-dehydroalanine methyl ester (or serine-derived azadiene).
- Dienophile: Propargyl aldehyde or substituted alkyne.
- Solvent: Toluene (anhydrous).
- Catalyst: Cu(OTf)

  (optional for oxidative variants).[1]

Step-by-Step Methodology:

- Azadiene Formation:
  - Suspend

    -acetyl-serine methyl ester (10 mmol) in CH

    Cl

    .
  - Add SOCl

    (1.2 equiv) and reflux for 2 hours to generate the chloro-intermediate.
  - Treat with Et

    N (2.5 equiv) at 0°C to eliminate HCl, yielding the volatile 2-azadiene. Note: Use immediately.
- Cycloaddition:

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- Dissolve the fresh azadiene (1.0 equiv) and the alkynyl dienophile (1.5 equiv) in anhydrous Toluene (0.1 M).
- Heat to 110°C in a sealed pressure tube for 24–48 hours.
- Mechanism:[1][2][3][4] The reaction proceeds via a [4+2] hetero-Diels-Alder cycloaddition followed by spontaneous elimination of methanol/water (aromatization) to yield the 2,3,6-trisubstituted pyridine.

- Purification:
  - Concentrate under reduced pressure.
  - Purify via flash chromatography (SiO

    , Hexane:EtOAc gradient).
  - QC Check:

    H NMR should show characteristic pyridine aromatic protons (

    7.8–8.5 ppm).

Protocol B: Iterative Thiazole Assembly (Hantzsch Synthesis)

Objective: Construct the "wings" of the antibiotic. Thiazoles are rigidifying elements critical for ribosome binding.

Reagents:

- Thioamide: Boc-protected amino thioamide (e.g., Boc-Ala-CSNH

).
- Alpha-Haloketone: Ethyl bromopyruvate.
- Base: NaHCO

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or KHCO

.

- Dehydrating Agent: TFAA/Pyridine (for final aromatization if needed).

Step-by-Step Methodology:

- Condensation:
  - Dissolve Boc-amino thioamide (5 mmol) in EtOH (20 mL).
  - Add Ethyl bromopyruvate (5.5 mmol) dropwise at room temperature.
  - Stir for 2 hours; a white precipitate (hydroxy-thiazoline intermediate) often forms.
- Dehydration/Aromatization:
  - Add TFAA (1.2 equiv) and Pyridine (2.0 equiv) at 0°C. Stir for 1 hour.
  - Alternative: The "Modified Hantzsch" uses CaCO

    in refluxing EtOH to drive aromatization directly.
- Saponification (for coupling):
  - Treat the thiazole ester with LiOH (2.0 equiv) in THF/H

    O (3:1) to reveal the carboxylic acid for the next peptide coupling step.

Protocol C: Macrocyclization & Dehydroalanine Installation

Objective: Close the ring and unmask the reactive Dha residues without polymerizing the product.

Critical Insight: Dehydroalanine (Dha) is unstable. Do not install it early. Use Phenylselenocysteine (SecPh) as a stable precursor.

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Step-by-Step Methodology:

- Linear Precursor Assembly:
  - Couple Fragment A (Pyridine) and Fragment B (Thiazoles) using standard EDCI/HOAt conditions.
  - Incorporate Fmoc-Sec(Ph)-OH at positions destined to be Dha.
- Macrolactamization (The MNBA Method):
  - Reagents: 2-Methyl-6-nitrobenzoic anhydride (MNBA), DMAP.
  - Condition: High Dilution (0.5 mM) in CH

    Cl

    is mandatory to prevent dimerization.
  - Procedure: Syringe pump addition of the linear seco-acid (dissolved in CH

    Cl

) into a solution of MNBA (1.5 equiv) and DMAP (2.0 equiv) over 12 hours.
  - Yield: Typically 40–60% for 35-membered rings.
- Oxidative Elimination (Dha Unmasking):
  - Dissolve the cyclic selenide in CH

    Cl

    /TFE (Trifluoroethanol).
  - Add H

    O

    (30%, 2.0 equiv) at 0°C.

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- Stir for 30 mins. The selenoxide undergoes spontaneous syn-elimination at room temperature to yield the Dehydroalanine moiety.
- Stop Point: Purify immediately by HPLC (C18, Water/Acetonitrile + 0.1% TFA). Dha compounds are light-sensitive; store in amber vials at -20°C.

Part 4: Data Summary & Troubleshooting

Parameter	Pyridine Core Synthesis	Macrolactamization	Dha Installation
Key Reagent	Azadiene + Alkyne	MNBA / DMAP	H O / Sec(Ph)
Typical Yield	65–80%	40–60%	85–95%
Critical Factor	Temperature (110°C)	Dilution (<1 mM)	Time (<1 hr)
Common Pitfall	Polymerization of diene	Dimerization of peptide	Over-oxidation

Troubleshooting Guide:

- Low Cyclization Yield: If dimerization occurs, decrease concentration to 0.2 mM and increase addition time. Ensure the linear precursor is fully soluble (add minimal DMF if needed).
- Pyridine Regioselectivity Issues: If the Diels-Alder reaction yields mixed isomers, switch to a Cobalt(I)-catalyzed [2+2+2] cycloaddition using alkynes and nitriles, which offers higher regiocontrol than the thermal Diels-Alder.
- Solubility: If the final analog is insoluble, incorporate basic residues (e.g., Dimethylaminopropyl-amine) into the "tail" region (Fragment C) before cyclization.

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